Application Note: High-Fidelity Parallel Synthesis using 1-(1-Propylcyclobutyl)methanamine[1][2]

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Compound of Interest

Compound Name:	*1-(1-Propylcyclobutyl)methanamine*
CAS No.:	*959239-92-0*
Cat. No.:	*B1511179*

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Executive Summary

This guide details the protocol for utilizing **1-(1-propylcyclobutyl)methanamine** (CAS: 959239-92-0) in the parallel synthesis of small-molecule libraries.[1][2] As drug discovery shifts away from flat, aromatic-heavy structures ("Escape from Flatland"), building blocks that offer defined vectors, sp^3-richness, and conformational restriction are critical. This specific amine offers a unique combination of a lipophilic propyl chain and a conformationally restricted cyclobutyl ring, positioned via a methylene spacer (neopentyl-like architecture).[1][2]

This document provides validated workflows for Amide Coupling, Reductive Amination, and Sulfonylation, specifically optimized to overcome the steric hindrance inherent to the

-quaternary center of this amine.

Compound Profile & Strategic Rationale

Chemical Identity[1][2][3]

- IUPAC Name: [1-(1-propylcyclobutyl)]methanamine[1][2][3][4]
- CAS Number: 959239-92-0[1][2][3][4][5]
- Molecular Weight: 127.23 g/mol [2]
- Formula: $C_8H_{17}N$
- Key Structural Feature: Primary amine attached to a methylene group, which is bonded to a quaternary cyclobutyl carbon.[2] This creates a "neopentyl-like" steric environment.[1][2]

Why This Building Block?

- Metabolic Stability: The cyclobutyl ring is often more metabolically stable than larger cycloalkanes.[1][2] The quaternary center at C1 prevents

  -oxidation relative to the ring, forcing metabolism to the distal propyl chain or the methylene linker.
- Conformational Restriction: Unlike a flexible alkyl chain, the cyclobutyl ring locks the spatial orientation of the propyl group relative to the amine, reducing the entropic penalty upon binding to a protein target.
- Physicochemical Modulation: The propyl group increases lipophilicity (clogP), aiding membrane permeability, while the amine provides a solubilizing handle or H-bond donor/acceptor point.

Experimental Protocols

General Handling & Preparation

Form: Typically supplied as a liquid or an HCl salt.[1][2]

- If Liquid: Density is approx.[1][2] 0.84 g/mL.[1][2][6] Store under inert atmosphere (Argon/N_2) to prevent carbamate formation with atmospheric CO_2.[1][2]
- If HCl Salt: Non-volatile solid.[1][2] Requires an extra equivalent of base (DIPEA/TEA) in reactions to liberate the free amine.[2]

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Protocol A: Automated Amide Coupling (The Workhorse)

Challenge: The

-quaternary center creates steric bulk. Standard EDC/HOBt couplings may be sluggish.[1][2] Solution: Use high-reactivity coupling agents (HATU or T3P) and ensure adequate reaction time.[1][2]

Reagents:

- Amine: **1-(1-propylcyclobutyl)methanamine** (0.2 M in DMF).[1][2]
- Carboxylic Acids: Diverse set (0.2 M in DMF).[1][2]
- Coupling Agent: HATU (0.2 M in DMF).[1][2]
- Base: DIPEA (0.5 M in DMF).[1][2]

Workflow (96-well Block Format):

- Dispense Acid: Add 100 µL (20 µmol, 1.0 eq) of carboxylic acid solution to each well.
- Dispense Base: Add 80 µL (40 µmol, 2.0 eq) of DIPEA solution.
  - Note: If using Amine HCl salt, increase DIPEA to 3.0 eq.[1][2]
- Dispense Coupling Agent: Add 100 µL (20 µmol, 1.0 eq) of HATU solution.
- Activation: Shake at room temperature (RT) for 15 minutes.
- Dispense Amine: Add 110 µL (22 µmol, 1.1 eq) of **1-(1-propylcyclobutyl)methanamine** solution.
- Reaction: Seal block and shake at 40°C for 16 hours.
  - Rationale: The slight excess of amine and elevated temperature (40°C vs RT) compensates for the neopentyl-like steric hindrance.[1][2]

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- Work-up: Evaporate solvent or perform SPE (Solid Phase Extraction) using carbonate resin to scavenge excess acid.[1][2]

Protocol B: Reductive Amination

Target: Synthesis of secondary amines using aldehydes/ketones.[1][2]

Reagents:

- Aldehyde/Ketone: 0.2 M in DCE (Dichloroethane) or DCM.[1][2]
- Amine: **1-(1-propylcyclobutyl)methanamine** (0.2 M in DCE).[1][2]
- Reducing Agent: Sodium triacetoxyborohydride (STAB) (solid or slurry).[1][2]
- Acid Catalyst: Acetic Acid (AcOH).[1][2]

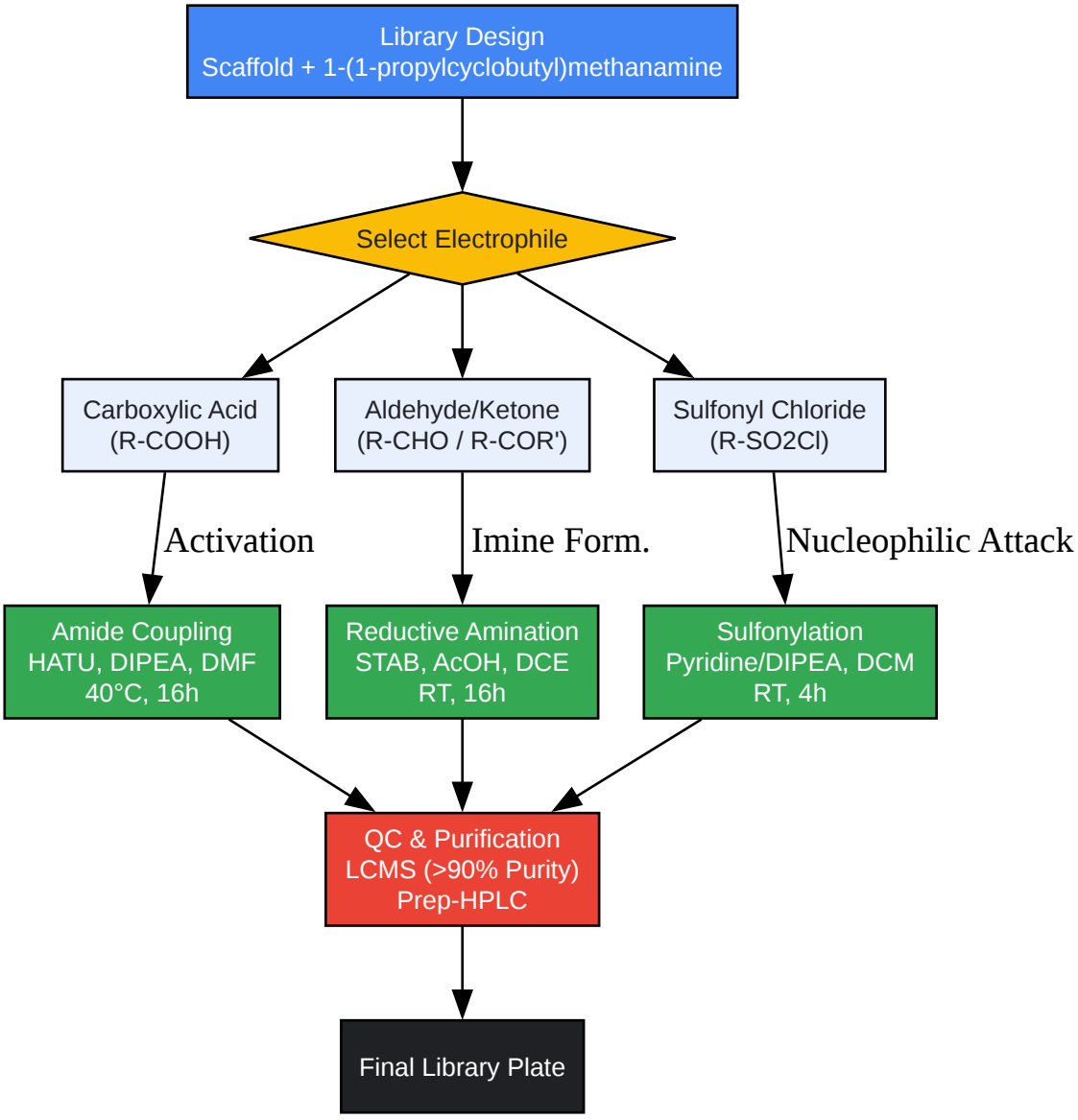
Workflow:

- Imine Formation: Combine Aldehyde (20 µmol) and Amine (24 µmol, 1.2 eq) in DCE (500 µL). Add AcOH (1.0 eq).[1][2]
- Equilibration: Shake for 2 hours at RT.
  - Note: Steric bulk near the nitrogen may slow imine formation.[1][2] Do not skip this step.
- Reduction: Add STAB (40 µmol, 2.0 eq).
- Reaction: Shake at RT for 16 hours.
- Quench: Add 10% aq. $NaHCO_3$ (200 µL).[1][2] Vigorously shake to decompose borate complexes.
- Extraction: Separate organic layer.

Visualization of Workflows

The following diagram illustrates the decision tree and synthesis flow for integrating this building block into a library.

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Caption: Synthesis decision tree for **1-(1-propylcyclobutyl)methanamine** libraries, highlighting reaction conditions optimized for steric tolerance.

Data Summary & QC Criteria

To ensure library integrity, the following QC metrics are applied. The steric bulk of the amine can sometimes lead to incomplete coupling if weak activating agents (e.g., carbodiimides without additives) are used.

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Parameter	Acceptance Criteria	Method	Notes
Purity	> 85% (UV 254 nm)	UPLC-MS	Lower cutoff allowed for crude HTS libraries; >95% for re-synthesis.
Identity	$[M+H]^+$ ± 0.5 Da	MS (ESI+)	Verify mass of parent ion.[1][2]
Side Products	< 5% Des-propyl	MS	Check for impurities in the starting material (rare).[1][2]
Reaction Completion	< 5% Remaining Acid	LCMS	If acid remains, re-subject to coupling with fresh HATU.[1][2]

Troubleshooting & Optimization

Issue: Low Yield in Amide Coupling

- Cause: The "neopentyl-like" steric hindrance retards the nucleophilic attack of the amine on the active ester.
- Fix:
  - Switch solvent to NMP (N-methylpyrrolidone) to increase reaction rate.[1][2]
  - Increase temperature to 60°C.
  - Use Acid Chlorides (generated in situ with Oxalyl Chloride) instead of HATU esters for extremely hindered acids.[1][2]

Issue: Precipitate Formation

- Cause: The HCl salt of the amine or the product might be insoluble in pure DCM.

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- Fix: Use a DMF/DCM (1:1) mixture or pure DMF.[1][2] Ensure sufficient base (DIPEA) is present to keep the amine free.[1][2]

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